

Application Notes and Protocols: Cinnamyl Valerate in Fragrance and Perfumery

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Compound of Interest

Compound Name: Cinnamyl valerate

Cat. No.: B077708

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Introduction

Cinnamyl valerate is an aromatic ester known for its sweet, balsamic, and fruity aroma, making it a valuable ingredient in the fragrance and perfumery industry.^[1] This document provides detailed application notes, experimental protocols, and relevant data for the effective utilization of **cinnamyl valerate** in fragrance formulations. It is intended to guide researchers and perfumers in evaluating its olfactory characteristics, performance, and stability.

Olfactory Profile and Applications

Cinnamyl valerate possesses a complex and pleasant scent profile characterized by sweet, balsamic notes with distinct fruity undertones.^[1] Its aroma is often described as warm and spicy, enhancing the overall fragrance profile of a composition. Due to its unique scent, **cinnamyl valerate** is incorporated into a variety of scented products, including perfumes, colognes, and personal care items.^[2] In flavor applications, it can impart fruity notes.

Key Olfactory Characteristics:

- Primary Notes: Sweet, Balsamic
- Secondary Notes: Fruity, Spicy
- Blends Well With: Floral, Woody, and other Balsamic notes.^{[3][4]}

Quantitative Data

The following tables summarize the key physicochemical properties of **cinnamyl valerate** and the closely related cinnamyl isovalerate for comparison. This data is essential for formulation, performance prediction, and safety assessments.

Table 1: Physicochemical Properties of **Cinnamyl Valerate**

Property	Value	Source
CAS Number	10482-65-2	[2]
Molecular Formula	C ₁₄ H ₁₈ O ₂	[2]
Molecular Weight	218.29 g/mol	[2]
Boiling Point	328.00 to 329.00 °C @ 760.00 mm Hg	[2]
Vapor Pressure	0.000180 mmHg @ 25.00 °C (estimated)	[2]
Flash Point	269.00 °F (131.67 °C) (TCC)	[2]
logP (o/w)	4.212 (estimated)	[2]
Water Solubility	7.167 mg/L @ 25 °C (estimated)	[2]
Assay	98.00 to 100.00%	[2]

Table 2: Physicochemical Properties of Cinnamyl Isovalerate (for comparison)

Property	Value	Source
CAS Number	140-27-2	[5][6]
Molecular Formula	C ₁₄ H ₁₈ O ₂	[5][6]
Molecular Weight	218.29 g/mol	[5][6]
Boiling Point	313.00 to 315.00 °C @ 760.00 mm Hg	[5]
Vapor Pressure	0.000260 mmHg @ 25.00 °C (estimated)	[5]
Flash Point	> 212.00 °F (> 100.00 °C) (TCC)	[5]
Specific Gravity	0.99200 to 0.99600 @ 25.00 °C	[5]
Refractive Index	1.51800 to 1.52400 @ 20.00 °C	[5]
Water Solubility	8.282 mg/L @ 25 °C (estimated)	[5]

Experimental Protocols

Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify and characterize the specific odor-active compounds in a sample of **cinnamyl valerate** and to determine their relative sensory importance.

Materials and Equipment:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID) and an Olfactory Detection Port (ODP)
- Capillary column suitable for fragrance analysis (e.g., DB-5 or equivalent)
- Helium carrier gas

- Sample of **cinnamyl valerate**
- Solvent for dilution (e.g., ethanol)
- Trained sensory panelists (assessors)
- Data acquisition and processing software

Protocol:

- Sample Preparation: Prepare a dilution series of the **cinnamyl valerate** sample in ethanol (e.g., 1%, 0.1%, 0.01%).
- GC Instrument Setup:
 - Install the capillary column in the GC.
 - Set the oven temperature program (e.g., start at 50°C, hold for 2 minutes, ramp to 250°C at 5°C/min, hold for 10 minutes).
 - Set the injector and detector temperatures (e.g., 250°C).
 - Set the carrier gas flow rate.
 - Split the column effluent between the FID and the ODP.
- GC-O Analysis:
 - Inject an aliquot of the prepared sample into the GC.
 - A trained panelist will sniff the effluent from the ODP and record the time, duration, and a descriptor for each odor perceived.
 - Simultaneously, the FID will record the chemical profile of the sample.
- Data Analysis:
 - Correlate the sensory data from the ODP with the chromatographic peaks from the FID.

- Identify the compounds responsible for the perceived odors using a mass spectrometer (if available) or by comparing retention times with known standards.
- Create an aromagram, which is a plot of odor intensity or detection frequency versus retention time.

Sensory Panel Evaluation

Objective: To quantitatively and qualitatively assess the olfactory characteristics of **cinnamyl valerate** in a fragrance formulation.

Materials and Equipment:

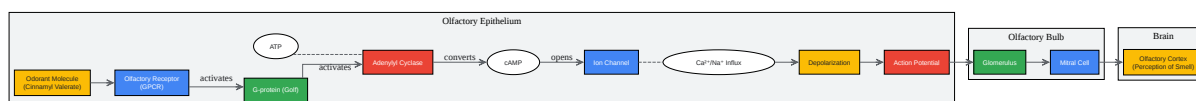
- **Cinnamyl valerate**
- Fragrance base (e.g., a simple floral or woody accord)
- Ethanol
- Glass beakers and stirring rods
- Perfumer's smelling strips
- Controlled evaluation room with good ventilation and neutral odor
- Trained sensory panel (minimum of 8-10 panelists)
- Evaluation forms or software

Protocol:

- Sample Preparation:
 - Prepare a control sample of the fragrance base in ethanol.
 - Prepare a test sample by adding a specific concentration of **cinnamyl valerate** (e.g., 1%) to the fragrance base in ethanol.
 - Allow both samples to macerate for at least 48 hours in a cool, dark place.

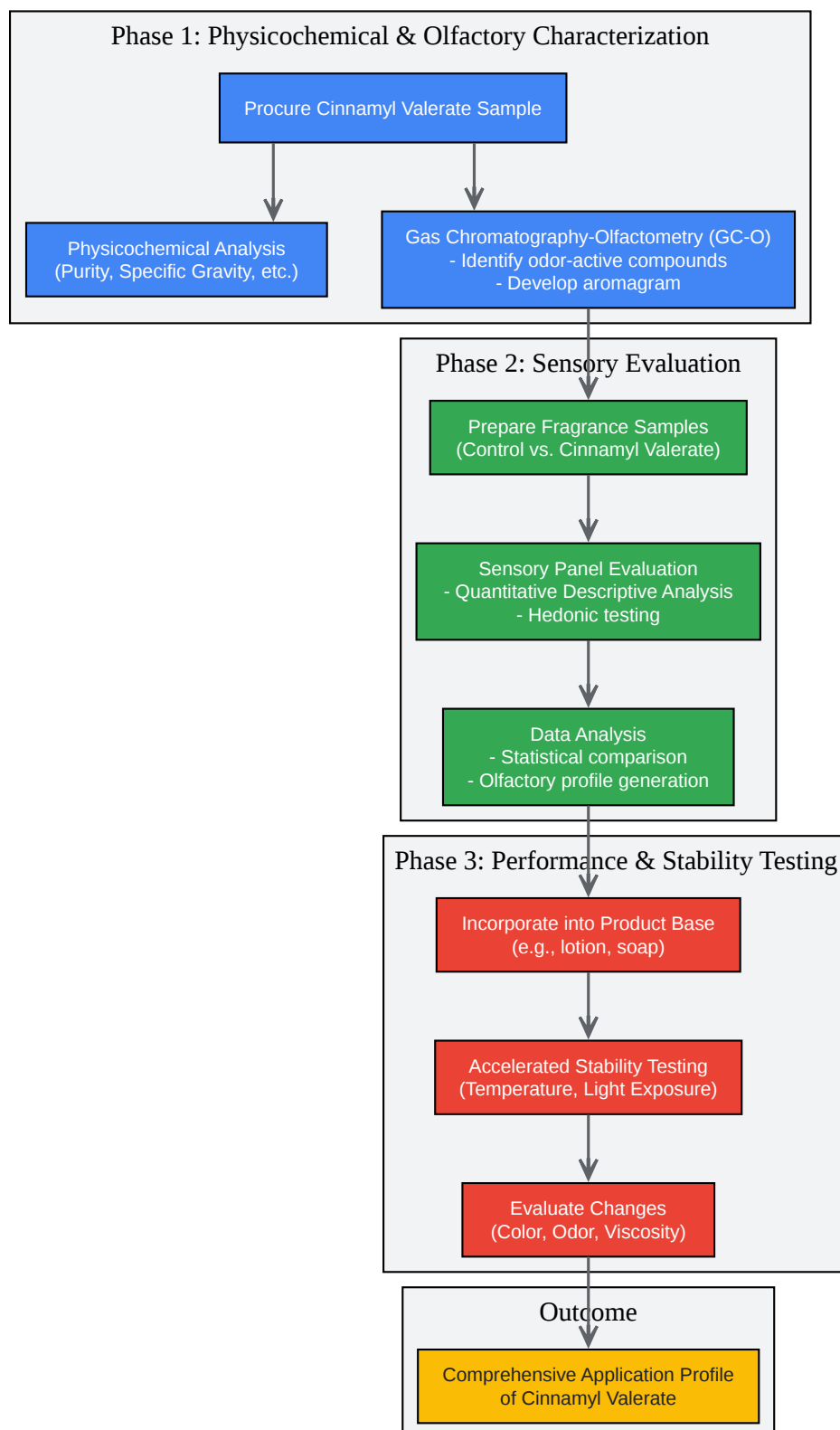
- Evaluation Procedure:
 - Dip smelling strips into the control and test samples.
 - Present the coded smelling strips to the panelists in a randomized and balanced order.
 - Instruct panelists to evaluate the samples at different time intervals (e.g., top notes at 1-2 minutes, heart notes at 15-30 minutes, and base notes after 2 hours) to assess the evolution of the fragrance.
- Data Collection:
 - Panelists will rate the intensity of various sensory attributes (e.g., sweetness, balsamic character, fruitiness, overall appeal) on a structured scale (e.g., a 10-point scale).
 - Panelists will also provide descriptive comments about the perceived aroma.
- Data Analysis:
 - Analyze the quantitative data using appropriate statistical methods (e.g., ANOVA, t-tests) to determine if there are significant differences between the control and test samples.
 - Compile and analyze the qualitative descriptors to build a comprehensive olfactory profile of the fragrance containing **cinnamyl valerate**.

Mandatory Visualizations

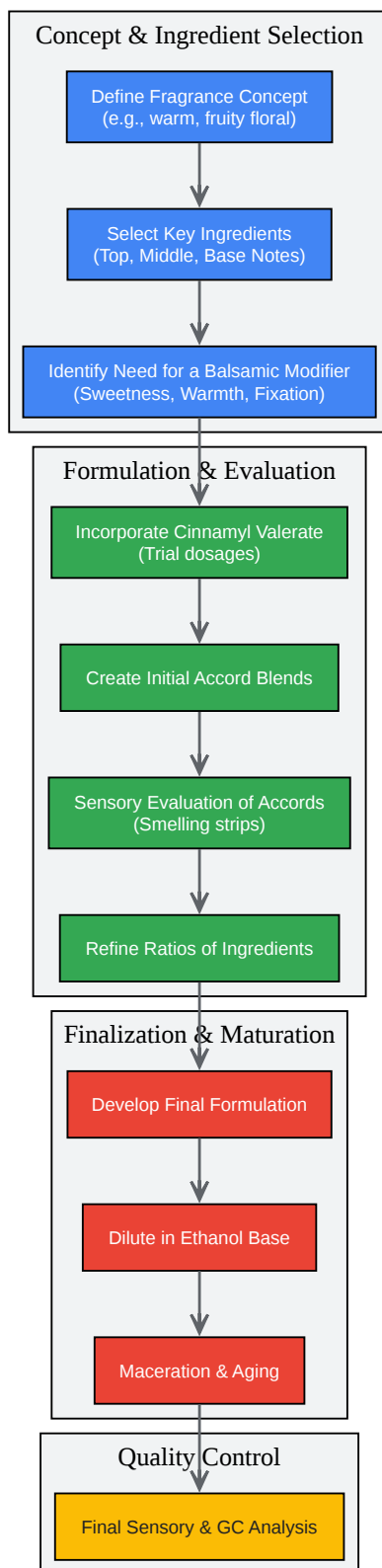


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Caption: Olfactory Signaling Pathway.

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Caption: Experimental Workflow for **Cinnamyl Valerate** Evaluation.



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Caption: Fragrance Formulation Workflow.

Safety and Regulatory Information

Cinnamyl valerate and its derivatives have been evaluated for safety in flavor and fragrance applications. Cinnamyl isovalerate, a closely related substance, is listed as FEMA GRAS (Generally Recognized as Safe) with the number 2302.^{[7][8]} As with all fragrance ingredients, it is essential to adhere to the recommended usage levels established by regulatory bodies such as the International Fragrance Association (IFRA) to ensure consumer safety. A comprehensive safety assessment of cinnamyl derivatives used as flavor ingredients has been published by the Flavor and Extract Manufacturers Association (FEMA).^{[9][10]}

Conclusion

Cinnamyl valerate is a versatile fragrance ingredient that can impart desirable sweet, balsamic, and fruity notes to a wide range of perfumery applications. Its performance and stability can be thoroughly evaluated using the detailed protocols provided in this document. The quantitative data and workflows presented herein offer a structured approach for researchers and perfumers to effectively incorporate **cinnamyl valerate** into novel and appealing fragrance creations.

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